

In-Depth Technical Guide: Physicochemical Properties of Phthalazin-5-ylmethanamine

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Compound of Interest

Compound Name: *Phthalazin-5-ylmethanamine*

Cat. No.: *B15252432*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **Phthalazin-5-ylmethanamine**. Due to the limited availability of direct experimental data for this specific compound, this guide incorporates predicted values for key parameters and establishes a framework for their experimental determination. This document is intended to serve as a valuable resource for researchers and professionals involved in drug discovery and development.

Core Physicochemical Data

Quantitative data for **Phthalazin-5-ylmethanamine** and the closely related Phthalazin-5-amine are summarized below. It is crucial to note that much of the available data is computationally predicted and should be verified through experimental analysis.

Table 1: Physicochemical Properties of **Phthalazin-5-ylmethanamine** and Related Compounds

Property	Phthalazin-5-ylmethanamine	Phthalazin-5-amine	Data Type
Molecular Formula	C ₉ H ₉ N ₃	C ₈ H ₇ N ₃	-
Molecular Weight	159.19 g/mol	145.16 g/mol	-
pKa	Not Available	5.32 ± 0.30	Predicted
Consensus LogP	1.35	Not Available	Predicted
Aqueous Solubility (LogS)	-2.43	Not Available	Predicted
Melting Point	Not Available	223-224 °C	Predicted
Boiling Point	Not Available	423.2 ± 20.0 °C	Predicted

Predicted data for Phthalazin-5-amine was obtained from ChemicalBook (CAS 102072-84-4)[[1](#)][[2](#)]. Predicted LogP and LogS for **Phthalazin-5-ylmethanamine** were calculated using the SwissADME web tool.

Experimental Protocols

The following sections detail the standard methodologies for the experimental determination of the key physicochemical properties of **Phthalazin-5-ylmethanamine**.

Determination of pKa by Potentiometric Titration

The acid dissociation constant (pKa) of the primary amine group in **Phthalazin-5-ylmethanamine** can be determined by potentiometric titration.

Methodology:

- **Sample Preparation:** Accurately weigh and dissolve a sample of **Phthalazin-5-ylmethanamine** in a known volume of deionized water. The concentration should be in the range of 0.01 to 0.1 M.
- **Titration Setup:** Calibrate a pH meter with standard buffer solutions (pH 4, 7, and 10). Place the sample solution in a thermostated beaker with a magnetic stirrer. Immerse the calibrated

pH electrode and a titrant delivery tube into the solution.

- **Titration:** Titrate the solution with a standardized solution of a strong acid (e.g., 0.1 M HCl). Add the titrant in small, precise increments.
- **Data Collection:** Record the pH of the solution after each addition of the titrant. Continue the titration well past the equivalence point.
- **Data Analysis:** Plot the pH of the solution as a function of the volume of titrant added. The pKa can be determined from the pH at the half-equivalence point of the titration curve. Alternatively, the first derivative of the titration curve can be plotted to more accurately determine the equivalence point.

Determination of LogP by Shake-Flask Method

The partition coefficient (LogP) is a measure of a compound's lipophilicity and is determined by its distribution between an aqueous and an immiscible organic phase (typically n-octanol).

Methodology:

- **Phase Preparation:** Prepare mutually saturated solutions of n-octanol and water (or a suitable buffer, e.g., phosphate-buffered saline at pH 7.4).
- **Partitioning:** Accurately weigh a sample of **Phthalazin-5-ylmethanamine** and dissolve it in the aqueous phase to a known concentration. Add an equal volume of the saturated n-octanol.
- **Equilibration:** Vigorously shake the mixture in a separatory funnel for a set period (e.g., 30 minutes) to allow for partitioning of the analyte between the two phases. Allow the phases to separate completely.
- **Phase Separation and Analysis:** Carefully separate the aqueous and n-octanol phases. Determine the concentration of **Phthalazin-5-ylmethanamine** in each phase using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC) with UV detection.
- **Calculation:** The partition coefficient (P) is calculated as the ratio of the concentration of the analyte in the n-octanol phase to its concentration in the aqueous phase. The LogP is the

base-10 logarithm of P.

Determination of Melting Point

The melting point is a key indicator of the purity of a crystalline solid.

Methodology:

- **Sample Preparation:** Ensure the sample of **Phthalazin-5-ylmethanamine** is a fine, dry powder. If necessary, grind any crystals in a mortar and pestle.
- **Capillary Loading:** Pack a small amount of the powdered sample into a capillary tube to a height of 2-3 mm by tapping the sealed end of the tube on a hard surface.
- **Measurement:** Place the capillary tube in a melting point apparatus. Heat the sample at a controlled rate (initially rapid to approach the expected melting point, then slow to 1-2 °C per minute for the final determination).
- **Observation:** Record the temperature at which the first liquid droplet appears (the onset of melting) and the temperature at which the last solid crystal melts (the completion of melting). This range represents the melting point. A sharp melting range (0.5-1 °C) is indicative of high purity.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure.

Methodology (Micro-method):

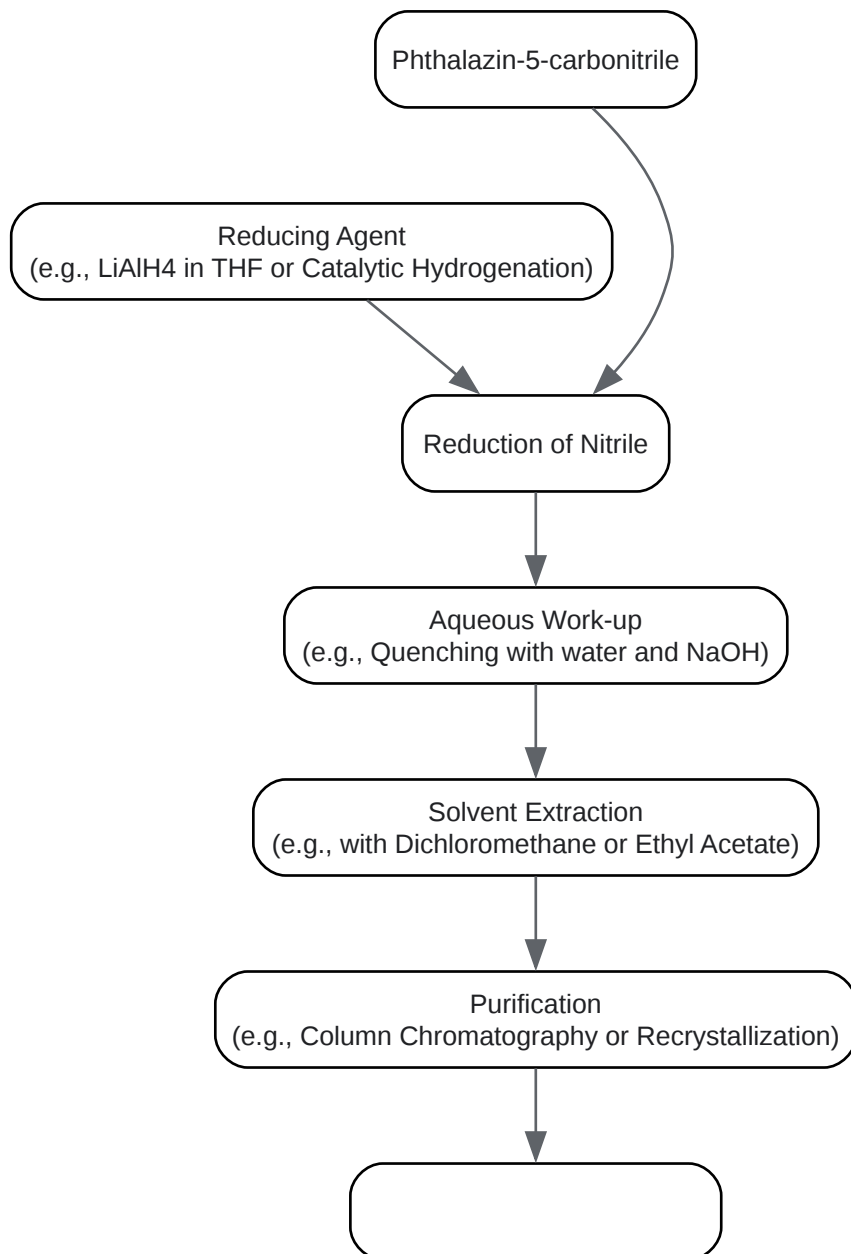
- **Apparatus Setup:** Place a small amount of liquid **Phthalazin-5-ylmethanamine** into a small test tube (Thiele tube or similar apparatus). Invert a sealed-end capillary tube and place it open-end down into the liquid.
- **Heating:** Attach the test tube to a thermometer and heat it in a controlled manner using a heating bath (e.g., mineral oil).

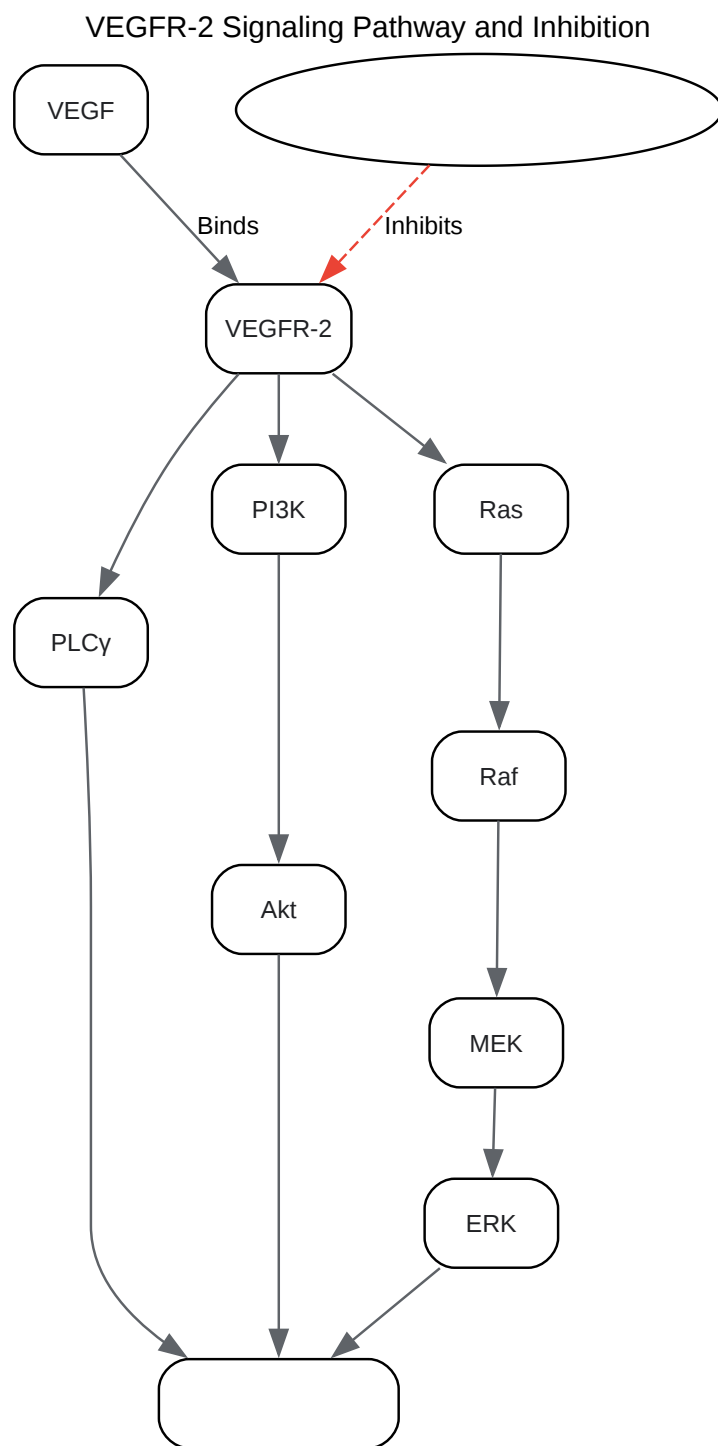
- **Observation:** As the liquid heats, air will be expelled from the capillary tube. When the boiling point is reached, a rapid and continuous stream of bubbles will emerge from the capillary tube.
- **Cooling and Measurement:** Remove the heat source and allow the apparatus to cool slowly. The boiling point is the temperature at which the stream of bubbles ceases and the liquid is drawn back into the capillary tube. Record the atmospheric pressure at the time of the measurement.

Synthesis and Purification Workflow

A plausible synthetic route to **Phthalazin-5-ylmethanamine** is the reduction of Phthalazin-5-carbonitrile.

Synthesis Workflow for Phthalazin-5-ylmethanamine





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References

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